

laboratory storage and handling of 3,5-Difluorophenol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3,5-Difluorophenol

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Application Notes and Protocols: 3,5-Difluorophenol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe laboratory storage, handling, and use of **3,5-Difluorophenol**. The information is intended to supplement, not replace, institutional safety protocols and standard operating procedures.

Chemical and Physical Properties

3,5-Difluorophenol is a halogenated aromatic organic compound with the chemical formula $C_6H_4F_2O.[1]$ It typically appears as a white to off-white or beige crystalline solid at room temperature.[2][3] The presence of two fluorine atoms on the phenol ring enhances its electronegativity and alters its reactivity compared to non-fluorinated phenols.[1][4]

Table 1: Physical and Chemical Properties of **3,5-Difluorophenol**



Property	Value	References
Molecular Formula	C ₆ H ₄ F ₂ O	[4]
Molecular Weight	130.09 g/mol	[4]
CAS Number	2713-34-0	[4]
Appearance	White to light yellow to light orange powder to crystal	[4][5]
Melting Point	50.0-56.0 °C	[6]
Boiling Point	68 °C at 15 mmHg	[4][7]
Solubility	Sparingly soluble in water. Soluble in ethanol.	[8][9]
Flash Point	71 °C (159.8 °F) - closed cup	[9]

Safety and Hazard Information

3,5-Difluorophenol is considered a hazardous substance and requires careful handling to minimize exposure. It is classified as a flammable solid and is harmful if swallowed, in contact with skin, or inhaled.[9][10] It can cause severe skin burns, eye damage, and respiratory irritation.[10]

Table 2: GHS Hazard Classifications for **3,5-Difluorophenol**



Hazard Class	Hazard Category	Hazard Statement
Flammable solids	Category 2	H228: Flammable solid
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin corrosion/irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity - single exposure	Category 3, Respiratory system	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3,5- Difluorophenol**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	A NIOSH/MSHA-approved respirator is necessary if working outside a fume hood or if dust is generated.

Storage and Handling Protocols



Proper storage and handling procedures are crucial to ensure the safety of laboratory personnel and the integrity of the compound.

4.1 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[10]
- Ground and bond containers and receiving equipment to prevent electrostatic discharge.[10]

4.2 Handling

- Handle only in a well-ventilated area, preferably within a chemical fume hood.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[10]
- Avoid contact with skin, eyes, and clothing.[7]
- Use non-sparking tools and explosion-proof equipment.
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands and any exposed skin thoroughly after handling.[10]

First Aid Measures

In the event of exposure, immediate medical attention is required.

Table 4: First Aid Procedures for **3,5-Difluorophenol** Exposure



Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

6.1 Spill Response

- Evacuate the area and eliminate all ignition sources.
- Wear appropriate PPE as outlined in Section 3.0.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- For large spills, dike the area to prevent spreading.
- · Do not let the chemical enter drains.
- 6.2 Waste Disposal



Dispose of contents and container in accordance with local, regional, and national regulations. This material and its container must be disposed of as hazardous waste.

Application Notes and Experimental Protocols

- **3,5-Difluorophenol** is a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and materials.[4][11] Its unique electronic properties make it a valuable building block for creating complex molecules with enhanced biological activity and material properties. [12]
- 7.1 Application: Intermediate in Pharmaceutical Synthesis
- **3,5-Difluorophenol** serves as a key starting material in the synthesis of various pharmaceutical compounds, including potential analgesics and anti-inflammatory agents.[13] The fluorine atoms can improve the metabolic stability and bioavailability of drug candidates. [13]
- 7.2 Experimental Protocol: Birch Reduction of **3,5-Difluorophenol**

This protocol describes the reduction of the aromatic ring of **3,5-Difluorophenol** to produce **3,5-difluoro-1,5-cyclohexadien-1-ol**, a useful synthetic intermediate.[2]

Materials:

- 3,5-Difluorophenol
- Lithium metal
- tert-Butanol
- Anhydrous liquid ammonia
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous solution of ammonium chloride
- Diethyl ether



• Anhydrous magnesium sulfate

Equipment:

- Three-neck round-bottom flask
- Dry ice condenser
- Mechanical stirrer
- Gas inlet
- Low-temperature thermometer

Procedure:

- Assemble and flame-dry the reaction apparatus under an inert gas (argon or nitrogen).
- Cool the reaction flask to -78 °C using a dry ice/acetone bath and condense anhydrous liquid ammonia into the flask.
- To the stirred liquid ammonia, add anhydrous THF, followed by **3,5-difluorophenol** and then the dropwise addition of tert-butanol.
- Carefully add small portions of lithium metal to the reaction mixture. The solution will turn a
 deep blue color.
- Maintain the temperature at -78 °C and stir vigorously. Monitor the reaction progress by thinlayer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride until the blue color disappears.
- Allow the ammonia to evaporate overnight under a stream of inert gas.
- Add water and diethyl ether to the residue.
- Separate the organic layer and extract the aqueous layer with diethyl ether.

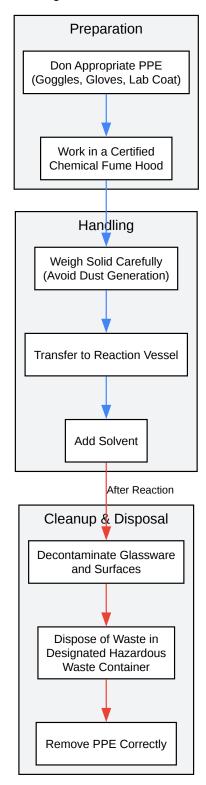


• Combine the organic layers, dry with anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the product.

Visualizations



General Handling Workflow for 3,5-Difluorophenol

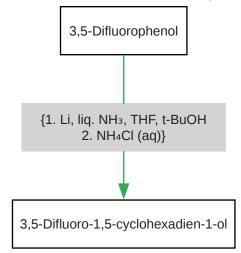


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Caption: General laboratory workflow for handling **3,5-Difluorophenol**.



Birch Reduction of 3,5-Difluorophenol



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Caption: Reaction scheme for the Birch reduction of **3,5-Difluorophenol**.

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- To cite this document: BenchChem. [laboratory storage and handling of 3,5-Difluorophenol].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1294556#laboratory-storage-and-handling-of-3-5-difluorophenol]

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